

Proper Disposal of 2,4,6-Trifluoroaniline: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,4,6-Trifluoroaniline

Cat. No.: B1293507

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This guide provides essential safety, logistical, and procedural information for the proper disposal of **2,4,6-Trifluoroaniline**, ensuring laboratory safety, environmental protection, and regulatory compliance. The procedures outlined are designed for researchers, scientists, and drug development professionals.

Safety First: Handling 2,4,6-Trifluoroaniline

2,4,6-Trifluoroaniline is a flammable solid that is harmful if swallowed or in contact with skin, causes skin irritation, and can result in serious eye damage^{[1][2]}. It is imperative to handle this chemical with care in a controlled environment.

Personal Protective Equipment (PPE): Before handling, ensure the following PPE is worn:

- **Eye Protection:** Wear chemical safety goggles or glasses with side shields as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[3]
- **Hand Protection:** Wear appropriate protective gloves to prevent skin exposure.^{[1][3]}
- **Body Protection:** Wear protective clothing to prevent skin contact.
- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator, such as a dust mask type N95 (US), if exposure limits are exceeded or if irritation is experienced.^{[1][3]}

Safe Handling Practices:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)
- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[\[3\]](#)
- Use non-sparking tools and explosion-proof electrical and ventilating equipment.[\[3\]](#)
- Avoid creating dust.
- Do not breathe in dust, fumes, or vapors.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

Chemical and Safety Data

The following table summarizes key quantitative data for **2,4,6-Trifluoroaniline** for easy reference.

Property	Value	Source(s)
CAS Number	363-81-5	[1]
Molecular Formula	$\text{F}_3\text{C}_6\text{H}_2\text{NH}_2$	[1]
Molecular Weight	147.10 g/mol	[1] [2]
Appearance	Solid	[1]
Melting Point	33-37 °C (lit.)	[1]
Boiling Point	57 °C at 22 mmHg (lit.)	[1]
Hazard Classifications	Flammable Solid 2, Acute Toxicity 4 (Oral & Dermal), Skin Irritation 2, Serious Eye Damage 1, STOT SE 3	[1] [2]
Storage Class	4.1B - Flammable solid hazardous materials	[1]

Operational Plans for Disposal

Proper disposal is critical and must be conducted in accordance with local, regional, and national regulations. Under no circumstances should this chemical be disposed of down the drain.^[4]^[5]

Step-by-Step Disposal Protocol

- Waste Collection:
 - Collect waste **2,4,6-Trifluoroaniline** and any materials contaminated with it (e.g., absorbent pads, used PPE) in a designated, compatible, and clearly labeled hazardous waste container.^[4]^[5]
 - As a fluorinated organic compound, it should be classified as a halogenated organic waste.^[6]
 - Do not mix with non-halogenated or other incompatible waste streams.^[5]
- Container Management:
 - Ensure the waste container is kept tightly closed when not in use.^[3]^[4]
 - Label the container clearly with "Hazardous Waste" and the chemical name: "**2,4,6-Trifluoroaniline**".
- Storage Pending Disposal:
 - Store the sealed waste container in a designated, cool, dry, and well-ventilated hazardous waste accumulation area.^[3]^[5]
 - The storage area should be secure and accessible only to authorized personnel.^[3]^[7]
 - Store away from incompatible materials, such as strong oxidizing agents.^[3]
- Final Disposal:

- Arrange for disposal through a licensed and approved hazardous waste disposal company.[\[3\]](#)[\[4\]](#)
- The recommended disposal method for halogenated organic compounds is high-temperature incineration in a facility equipped with afterburners and scrubbers to neutralize hazardous combustion byproducts like nitrogen oxides and hydrogen fluoride.[\[5\]](#)
- Provide the waste disposal company with a complete and accurate characterization of the waste, including the Safety Data Sheet (SDS).

Spill Management Protocol

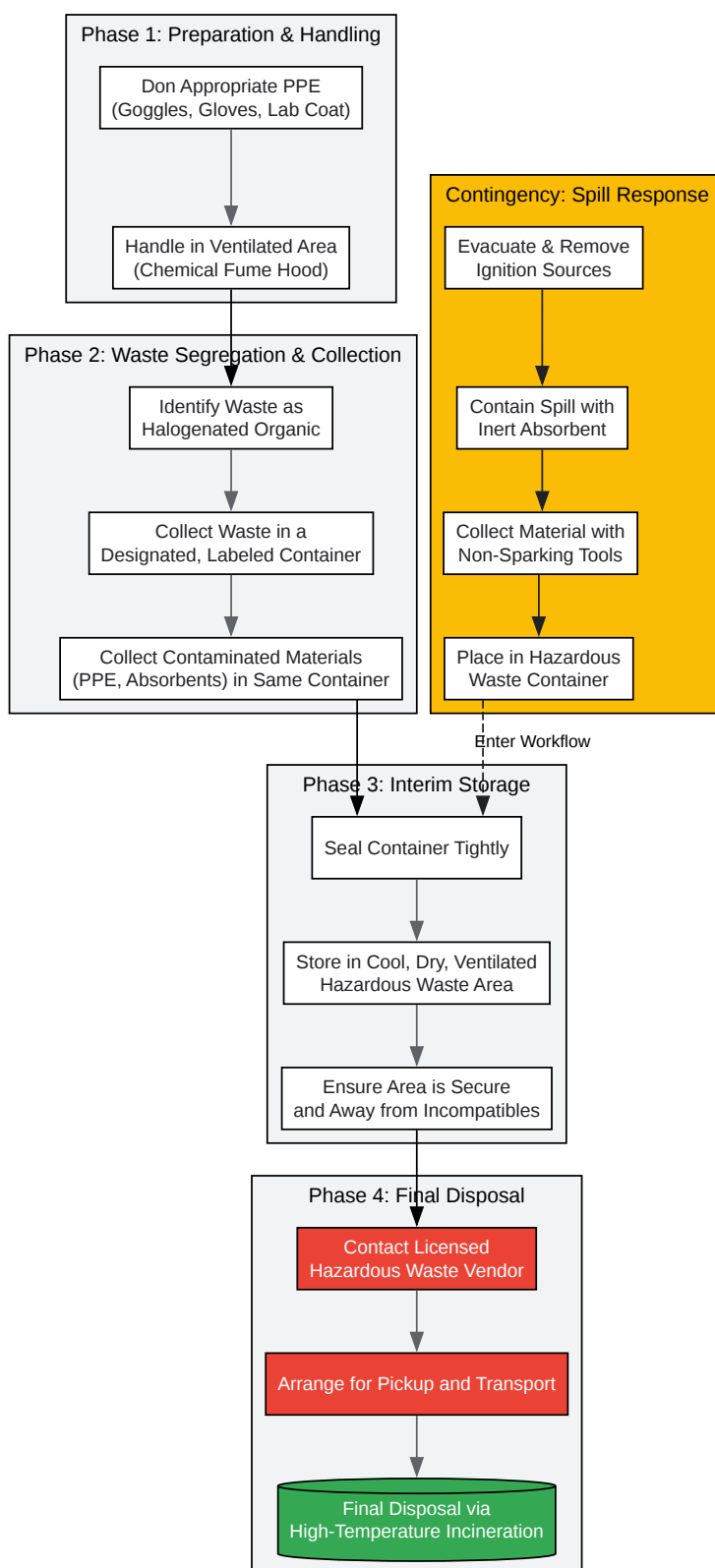
In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate and Secure:
 - Evacuate non-essential personnel from the immediate spill area.
 - Remove all sources of ignition (e.g., open flames, sparks).[\[4\]](#)
- Ventilate:
 - Ensure the area is well-ventilated.[\[4\]](#)
- Contain and Clean:
 - Wearing the appropriate PPE, contain the spill to prevent it from spreading.[\[4\]](#)
 - For solid spills, carefully sweep or use an electrically protected vacuum cleaner to collect the material.[\[4\]](#) Avoid creating dust.
 - Alternatively, cover the spill with an inert absorbent material like sand or earth.[\[5\]](#)
 - Using non-sparking tools, collect the absorbed material and place it into a suitable, closed, and labeled container for disposal as hazardous waste.[\[3\]](#)[\[5\]](#)
- Decontaminate:

- Thoroughly clean the spill area.
- Dispose of all contaminated cleaning materials and PPE as hazardous waste along with the spilled chemical.^[5]

Disposal Workflow Diagram

The following diagram outlines the logical workflow for the proper disposal of **2,4,6-Trifluoroaniline**.



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Caption: Workflow for the safe disposal of **2,4,6-Trifluoroaniline**.

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